

A Comprehensive Technical Guide to the Physical Properties of Liquid Dimethylzinc

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Compound of Interest

Compound Name: Dimethylzinc

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical properties of liquid **dimethylzinc**. The information is intended to support researchers, scientists, and professionals in drug development and materials science in the safe and effective handling and application of this highly reactive organometallic compound.

Core Physical Properties of Liquid Dimethylzinc

Dimethylzinc is a colorless, mobile liquid with a characteristic garlic-like odor[1][2][3]. It is a volatile and highly pyrophoric compound, igniting spontaneously in air and reacting violently with water[3][4][5]. Due to its reactivity, it is typically handled under an inert atmosphere, such as nitrogen or argon[4]. The quantitative physical properties of liquid **dimethylzinc** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Conditions
Molecular Weight	95.45 g/mol	
Melting Point	-42 °C (-44 °F; 231 K)	
Boiling Point	44-46 °C (111.2-114.8 °F; 317.15-319.15 K)	at 1 atm
Density	1.386 g/cm ³	at 10.5 °C
1.313 g/cm ³	at 28 °C	
Vapor Pressure	376 mmHg	at 25 °C
50.13 kPa		
Viscosity	0.807 mPa·s (cP)	at 70 °F (21 °C)
0.3 mPa·s	at 28 °C	
Surface Tension	18 dynes/cm (0.018 N/m)	at 20 °C (estimated)
Heat of Vaporization	134.9 Btu/lb (74.95 cal/g)	
Thermal Conductivity	0.1627 W/(m·K)	at 70 °C

Experimental Protocols for Property Determination

Detailed, specific experimental protocols for the determination of each physical property of **dimethylzinc** are not readily available in public literature, primarily due to the compound's hazardous nature. However, the characterization of organometallic compounds relies on a suite of well-established techniques that are adapted for handling air- and moisture-sensitive materials[6][7].

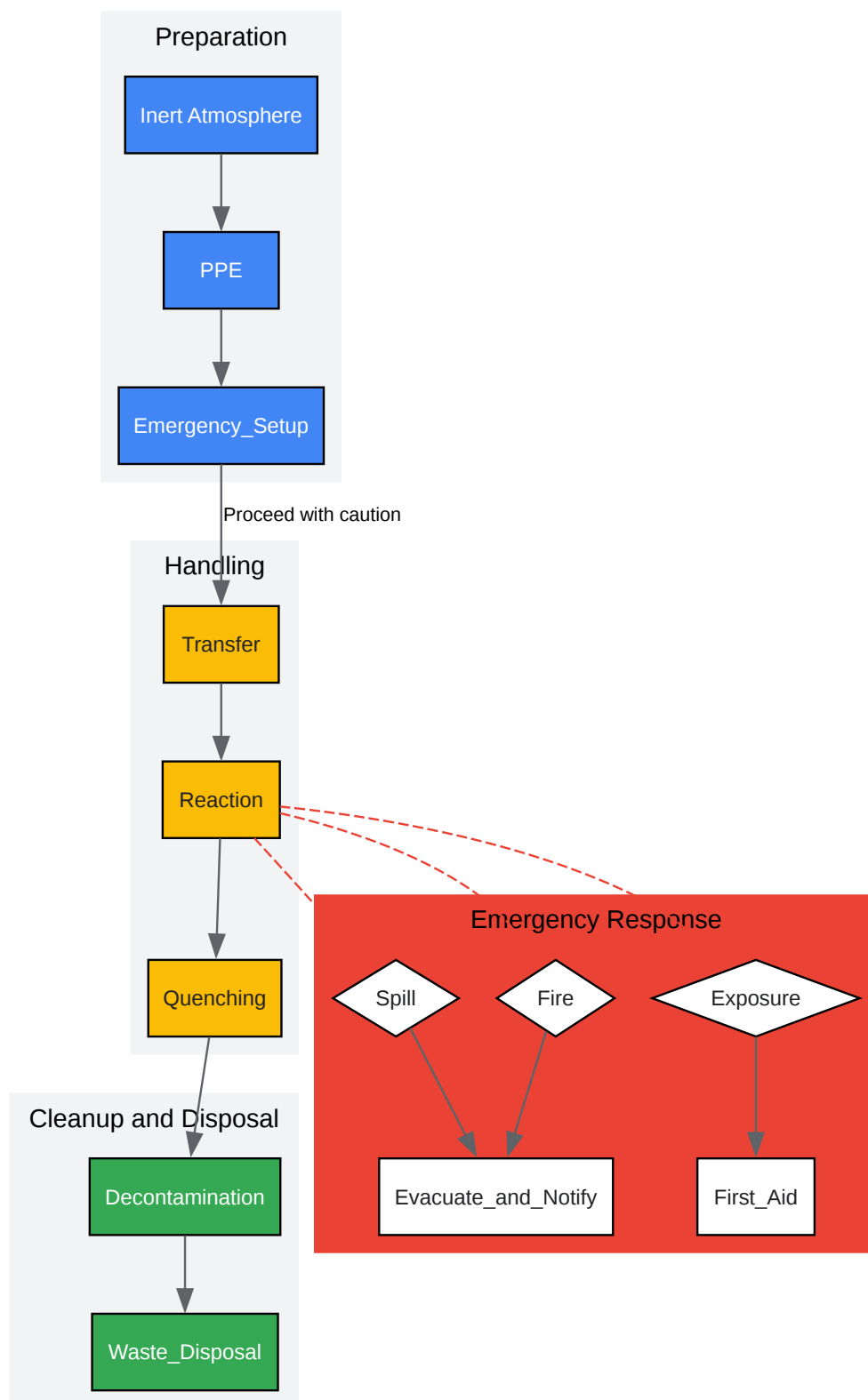
The determination of the physical properties of volatile and pyrophoric organometallic compounds like **dimethylzinc** necessitates the use of specialized equipment and inert atmosphere techniques, such as a glovebox or Schlenk line[6][7].

A general approach to determining these properties would involve:

- **Density:** Measured using a pycnometer or a densitometer within a glovebox to prevent exposure to air. The mass of a known volume of the liquid is determined under controlled temperature.
- **Melting and Boiling Points:** Determined using standard laboratory techniques, but performed in sealed capillaries under an inert atmosphere to prevent ignition. For the boiling point, distillation under inert gas at atmospheric pressure would be employed.
- **Vapor Pressure:** Can be measured using a static or dynamic method. A static method involves introducing the substance into a closed system with a manometer and measuring the pressure at thermal equilibrium. All components must be scrupulously free of air and water.
- **Viscosity:** A viscometer, such as a capillary viscometer or a rotational viscometer, would be used. The entire measurement system must be enclosed within an inert atmosphere.
- **Surface Tension:** Can be determined using methods like the du Noüy ring method or the Wilhelmy plate method, adapted for use within a glovebox.

Critical Safety and Handling Workflow for Dimethylzinc

Given the pyrophoric and reactive nature of **dimethylzinc**, a strict and well-defined handling protocol is paramount for the safety of researchers. The following diagram outlines the essential logical workflow for the safe handling of this compound.



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